

myrcene physical and chemical characteristics

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Compound Focus: Myrcene

CAS No.: 123-35-3

Cat. No.: S536504

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Fundamental Physical & Chemical Properties

The table below summarizes the core physicochemical characteristics of β -myrcene.

Property	Value / Description	Reference
Common Name	β -myrcene	[1] [2]
IUPAC Name	7-Methyl-3-methylideneocta-1,6-diene	[2]
CAS Number	123-35-3	[3]
Molecular Formula	C ₁₀ H ₁₆	[1] [3]
Molecular Weight	136.23 g/mol	[1] [3]
Appearance	Colourless to pale yellow clear, oily liquid	[1] [3]
Odour Description	Resinous, herbaceous, balsamic, green hop aroma	[1]
Density	0.7847 g/cm ³ at 25°C	[1]
Boiling Point	167.1 °C at 1,013 hPa	[1]

Property	Value / Description	Reference
Melting Point	< -10 °C	[1]
Flash Point	44 °C (closed cup)	[1]
Solubility	Practically insoluble in water. Soluble in alcohol, chloroform, ether, glacial acetic acid.	[1] [3]
Log P (Octanol-Water)	4.58 (indicating high lipophilicity)	[3]
Stability	Unstable; polymerizes spontaneously at room temperature. Typically stabilized with antioxidants like BHT.	[1] [3]

Hazard and Safety Information

For laboratory and industrial handling, please note the following safety classifications and hazards.

Category	Details	Reference
GHS Hazard Codes	H226, H304, H315, H319 (Flammable, toxic if swallowed, causes skin and eye irritation)	[3]
Safety Phrases	P210, P301+P310, P305+P351+P338, P331 (Keep away from heat/sparks; IF SWALLOWED: call a doctor; IF IN EYES: rinse carefully)	[3]
Storage Conditions	Store at 2-8°C, away from oxidizing agents and radical initiators.	[3]
Toxicological Notes	Listed on California's Prop 65 as a potential carcinogen. Animal studies show increased kidney/liver neoplasms in rodents.	[1] [2]

Synthesis and Industrial Production

Myrcene can be produced through several methods, from traditional chemical synthesis to modern bioengineering approaches.

Method	Description	Yield / Key Feature
Pyrolysis of β-Pinene	The primary industrial method. Involves thermal cracking of β -pinene (from turpentine) at high temperatures (~400°C).	Crude product is ~75-77% myrcene, with limonene and other terpenes as by-products. [2] [4]
Metabolic Engineering in *E. coli*	Engineered <i>E. coli</i> with heterologous mevalonate pathway, GPPS, and myrcene synthase (MS).	Reported yield of 58.19 ± 12.13 mg/L with <i>in situ</i> two-phase extraction. [5]
Hybrid Cell-Free System	A cell-free platform mixing enzyme-enriched lysates from <i>P. pastoris</i> and <i>E. coli</i> , bypassing cellular constraints.	A highly flexible platform for prototyping biosynthesis; yields significantly improved through optimization. [6]

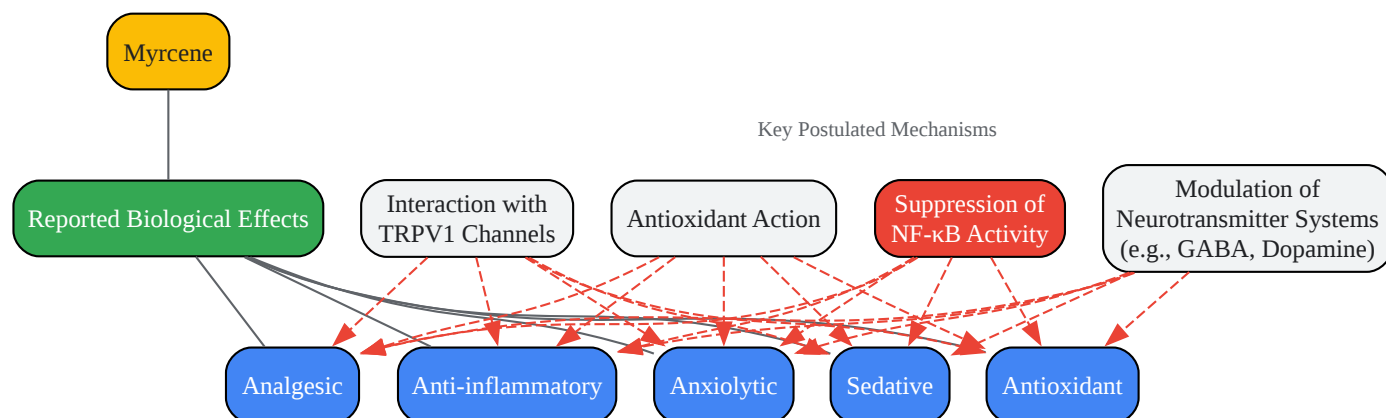
Analytical Methods for Quantification

Gas Chromatography is the standard technique for **myrcene** analysis, though it presents challenges due to the compound's volatile and unstable nature [1].

- **Recommended Technique:** Gas Chromatography (GC) coupled with a **Flame Ionization Detector (FID)** or **Mass Spectrometry (MS)** [1].
- **Sample Preparation:** Traditional methods like hydro-distillation and solvent extraction can lead to the loss of volatile compounds. More modern techniques like headspace solid-phase microextraction may be preferable to preserve the original chemical profile [1].

Biological Activities and Research Applications

Myrcene exhibits a range of biological properties that are of interest for drug development, though most data is from pre-clinical studies [1].



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Figure: A simplified overview of **myrcene's** biological effects and postulated mechanisms of action. The dashed lines indicate proposed, but not fully elucidated, pathways.

- **Analgesic & Anti-inflammatory:** **Myrcene** has demonstrated analgesic effects in animal models. A key mechanism is the **suppression of TNF α -induced NF- κ B activity**, a major pathway in the inflammatory response [1] [3].
- **Anxiolytic & Sedative:** **Myrcene** is reported to have calming and sedative effects. It is considered a major contributor to the sedative "couch-lock" effect in certain cannabis strains [1].
- **Antioxidant:** **Myrcene** exhibits free radical-scavenging properties, contributing to its potential anti-ageing and protective effects [1].

Key Information for Professionals

- **Regulatory Status:** In 2018, the U.S. FDA withdrew authorization for **myrcene** as a *synthetic* food additive due to the Delaney Clause. However, the FDA also stated there was no immediate safety concern, and it remains a natural component in many foods and beverages [1] [2].
- **Research Gap:** While animal studies show promising therapeutic benefits, **robust clinical trials in humans are lacking**, indicating a significant area for future investigation [1].

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To cite this document: Smolecule. [myrcene physical and chemical characteristics]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b536504#myrcene-physical-and-chemical-characteristics]

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